

Technical Guide: Solubility and Stability of Chromafenozide in Organic Solvents

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Compound of Interest

Compound Name: Chromafenozide

Cat. No.: B1662869

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Introduction

Chromafenozide is a dibenzoylhydrazine insecticide that acts as an insect growth regulator.^[1] It is effective against various lepidopteran pests in agriculture.^{[1][2]} Understanding the solubility and stability of **chromafenozide** in organic solvents is crucial for various applications, including formulation development, analytical method development, and quality control. This technical guide provides a comprehensive overview of the available data on the solubility of **chromafenozide** in organic solvents and outlines the methodologies for assessing its stability.

Physicochemical Properties of Chromafenozide

A summary of the key physicochemical properties of **chromafenozide** is presented in Table 1.

Table 1: Physicochemical Properties of **Chromafenozide**

Property	Value	Reference
Chemical Name	2'-tert-butyl-5-methyl-2'-(3,5-xyloyl)chromane-6-carbohydrazide	[3][4]
CAS Number	143807-66-3	[1][3]
Molecular Formula	C ₂₄ H ₃₀ N ₂ O ₃	[1][3]
Molecular Weight	394.51 g/mol	[1][3]
Physical State	White crystalline powder	[4][5]
Melting Point	186.4 °C	[1][3][4]
log P (n-octanol/water)	2.7	[3][4]
Water Solubility (20 °C)	1.12 mg/L	[4]

Solubility of Chromafenozide in Organic Solvents

Chromafenozide is generally described as being moderately soluble in polar organic solvents. [3] Quantitative solubility data at 20 °C is available for a selection of organic solvents and is summarized in Table 2. It is important to note that there are conflicting data for the solubility of **chromafenozide** in toluene. One source reports a solubility of 0.32 g/L, while another indicates a much higher solubility of 173 g/L.[4][5] This discrepancy highlights the importance of verifying solubility data under specific experimental conditions.

Table 2: Solubility of **Chromafenozide** in Various Organic Solvents at 20 °C

Organic Solvent	Solubility (g/L)	Reference
Dichloromethane	> 336	[4]
Acetone	186	[4]
Ethanol	173	[4]
Toluene	173	[5]
Ethyl Acetate	50.6	[4]
Toluene	0.32	[4]
Diisopropylether	0.35	[4]

Stability of Chromafenozide in Organic Solvents

Currently, there is a lack of specific experimental data on the stability of **chromafenozide** in organic solvents under various stress conditions. To address this, a forced degradation study is recommended to identify potential degradation products and establish the degradation pathways. Such studies are crucial for developing stability-indicating analytical methods.

Forced degradation studies typically involve subjecting a solution of the compound in a relevant organic solvent to the following stress conditions:

- Hydrolytic Degradation: Exposure to acidic and basic conditions.
- Oxidative Degradation: Treatment with an oxidizing agent, such as hydrogen peroxide.
- Photolytic Degradation: Exposure to ultraviolet (UV) and visible light.
- Thermal Degradation: Heating the solution at elevated temperatures.

The stability of pesticides in organic solvents can be influenced by the choice of solvent. For instance, some pesticides have been observed to degrade in methanol or acetone, while being relatively stable in others.

Experimental Protocols

Detailed methodologies for determining the solubility and stability of **chromafenozide** in organic solvents are provided below.

Determination of Solubility

A common method for determining the solubility of a compound in an organic solvent is the isothermal shake-flask method.

Protocol:

- **Preparation of Saturated Solution:** Add an excess amount of **chromafenozide** to a known volume of the selected organic solvent in a sealed flask.
- **Equilibration:** Agitate the flask at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** Allow the undissolved solid to settle. If necessary, centrifuge or filter the solution to remove any suspended particles.
- **Quantification:** Withdraw a known aliquot of the clear supernatant and dilute it with a suitable solvent.
- **Analysis:** Analyze the concentration of **chromafenozide** in the diluted solution using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- **Calculation:** Calculate the solubility from the measured concentration and the dilution factor.

Forced Degradation Study

The following is a general protocol for conducting a forced degradation study of **chromafenozide** in an organic solvent.

Materials:

- **Chromafenozide** reference standard
- Selected organic solvent (e.g., methanol, acetonitrile)

- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Hydrogen peroxide (H₂O₂)
- HPLC system with a suitable detector (e.g., UV/Vis or Mass Spectrometry)

Protocol:

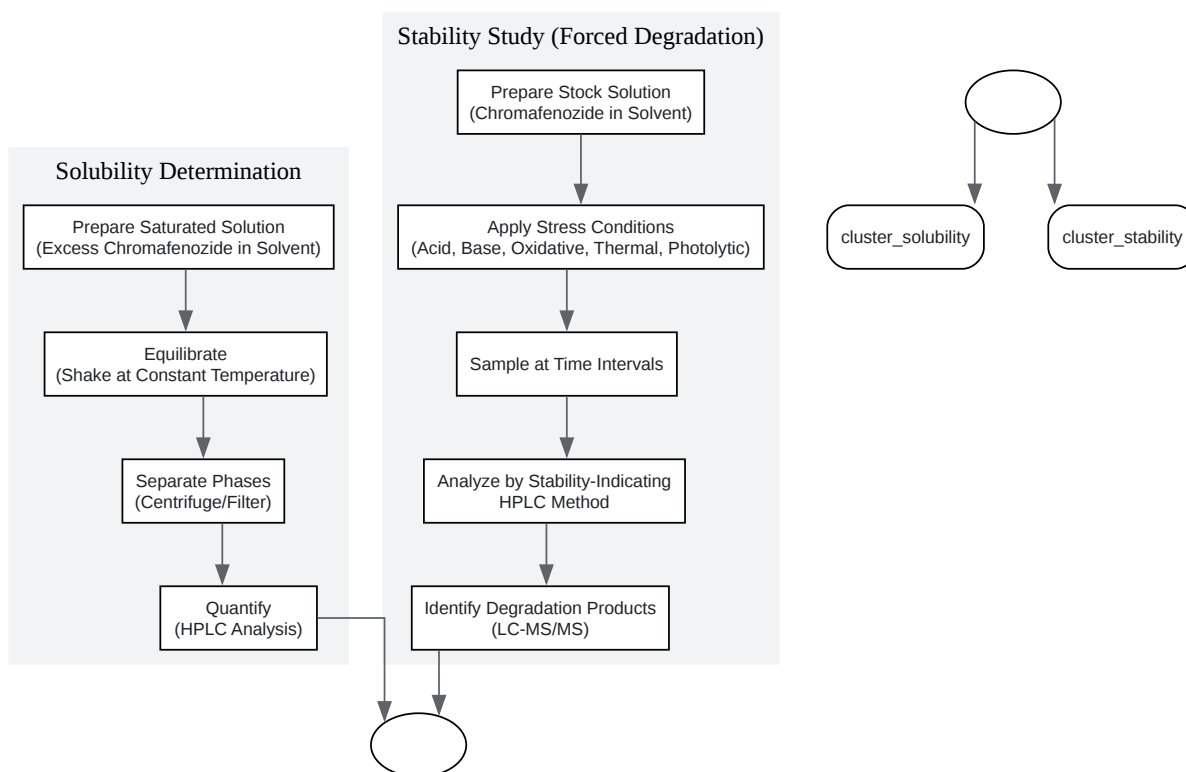
- Preparation of Stock Solution: Prepare a stock solution of **chromafenozone** in the chosen organic solvent at a known concentration (e.g., 1 mg/mL).
- Stress Conditions:
 - Acid Hydrolysis: Mix the stock solution with an equal volume of 0.1 N HCl. Heat the mixture (e.g., at 60 °C) for a specified period.
 - Base Hydrolysis: Mix the stock solution with an equal volume of 0.1 N NaOH. Keep the mixture at room temperature or heat for a specified period.
 - Oxidation: Mix the stock solution with an equal volume of 3% H₂O₂. Keep the mixture at room temperature for a specified period.
 - Thermal Degradation: Heat the stock solution at a high temperature (e.g., 80 °C) for a specified period.
 - Photolytic Degradation: Expose the stock solution to UV light (e.g., 254 nm) and/or visible light for a specified period. A control sample should be kept in the dark.
- Sample Analysis:
 - At various time points, withdraw samples from each stress condition.
 - Neutralize the acidic and basic samples if necessary.
 - Analyze all samples by a stability-indicating HPLC method to separate the parent compound from any degradation products.

- Data Analysis:
 - Calculate the percentage of degradation of **chromafenozide** under each condition.
 - Identify and characterize the degradation products using techniques like LC-MS/MS.

Visualizations

Experimental Workflow

The following diagram illustrates a general workflow for the determination of solubility and stability of **chromafenozide** in organic solvents.

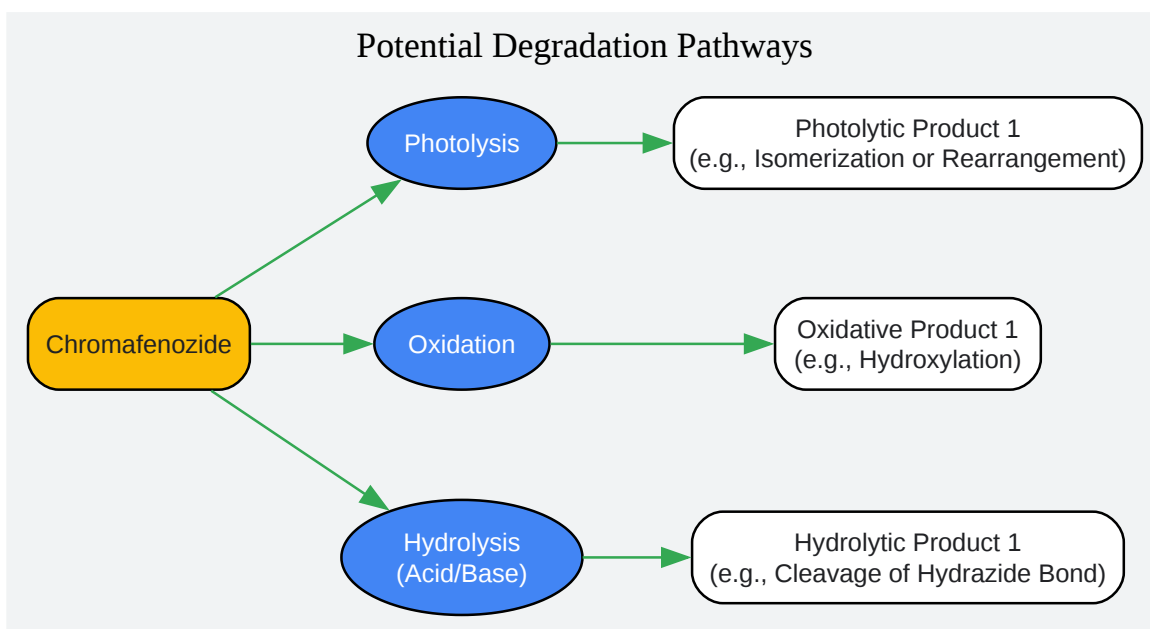


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Caption: Experimental workflow for solubility and stability assessment.

Hypothetical Degradation Pathway

As no specific degradation pathway for **chromafenozide** in organic solvents has been reported, the following diagram illustrates a generalized and hypothetical degradation pathway for a dibenzoylhydrazine insecticide under forced degradation conditions. This is for illustrative purposes only and would need to be confirmed by experimental data.



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